

# Preparation and Storage of (Rac)-GSK547 Stock Solutions: An Application Note

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## Compound of Interest

Compound Name: (Rac)-GSK547

Cat. No.: B8085333

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(Rac)-GSK547 is a potent and highly selective inhibitor of receptor-interacting serine/threonine-protein kinase 1 (RIPK1).<sup>[1][2][3][4]</sup> Accurate preparation and proper storage of (Rac)-GSK547 stock solutions are crucial for ensuring experimental reproducibility and preserving the integrity of the compound. This document provides detailed protocols for the preparation and storage of (Rac)-GSK547 for research applications.

## Chemical Properties and Solubility

(Rac)-GSK547 is the racemate of GSK547.<sup>[2][3][4]</sup> It is a white to off-white solid powder.<sup>[3][4]</sup>

Key quantitative data for (Rac)-GSK547 are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>18</sub> F <sub>2</sub> N <sub>6</sub> O	[2][3][4]
Molecular Weight	396.39 g/mol	[2][3][4]
Solubility in DMSO	≥ 125 mg/mL (≥ 315.35 mM)	[2][3][4]
Solubility in DMF	1 mg/mL	[5]
Solubility in Ethanol	Slightly soluble	[5]
Solubility in Water	Insoluble	[6]

Note: The solubility of **(Rac)-GSK547** in DMSO can be affected by the presence of moisture.[\[1\]](#)  
[\[6\]](#) It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[\[1\]](#)[\[3\]](#)[\[6\]](#) If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.[\[1\]](#)[\[7\]](#)

## Recommended Storage Conditions

Proper storage of both the solid compound and its stock solutions is essential to maintain the stability and activity of **(Rac)-GSK547**. It is advisable to store the compound in a sealed container, protected from moisture, potentially under a nitrogen atmosphere.[\[4\]](#)

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	3 years	<a href="#">[4]</a> <a href="#">[7]</a>
4°C	2 years	<a href="#">[4]</a>	
In Solvent (DMSO)	-80°C	6 months to 1 year	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
-20°C	1 month	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>	

To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[\[7\]](#)

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-GSK547** in dimethyl sulfoxide (DMSO).

### Materials

- **(Rac)-GSK547** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials

- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator or water bath

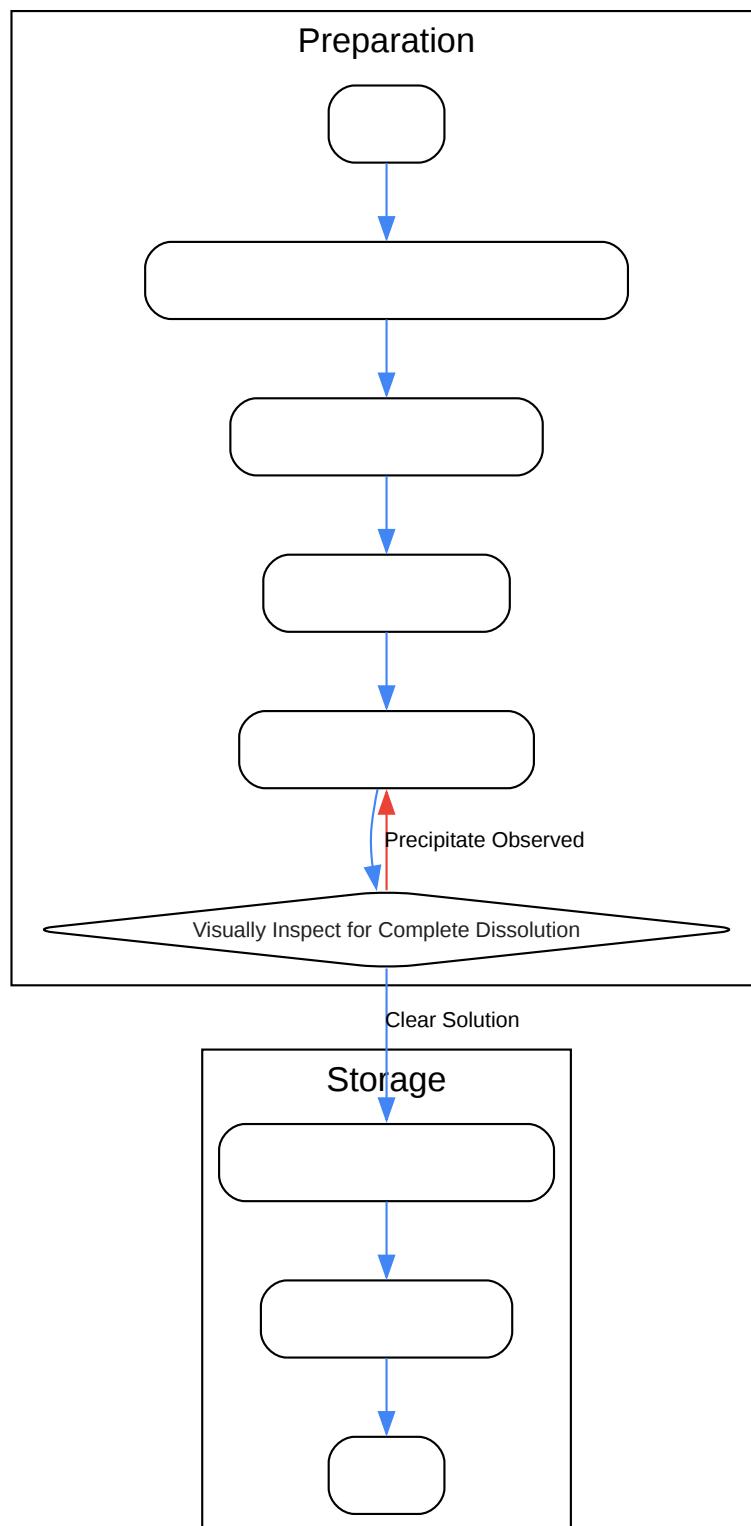
## Procedure

- Equilibrate **(Rac)-GSK547**: Allow the vial of **(Rac)-GSK547** solid powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the Compound: Accurately weigh the desired amount of **(Rac)-GSK547** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound (Molecular Weight = 396.39 g/mol ).
- Add Solvent: Add the calculated volume of anhydrous DMSO to the vial containing the **(Rac)-GSK547** powder. For a 10 mM solution with 3.96 mg of compound, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use a sonicator or gently warm the solution in a water bath to aid dissolution.<sup>[1][7]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).<sup>[6]</sup>

## Experimental Workflow

The following diagram illustrates the workflow for preparing a **(Rac)-GSK547** stock solution.

## Workflow for (Rac)-GSK547 Stock Solution Preparation

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Caption: Workflow for preparing **(Rac)-GSK547** stock solution.

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